

3-Chloro-6-methyl-2-nitroaniline IUPAC name

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Compound of Interest

Compound Name: 3-Chloro-6-methyl-2-nitroaniline

CAS No.: 13852-53-4

Cat. No.: B173225

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An In-depth Technical Guide to **3-Chloro-6-methyl-2-nitroaniline**

Executive Summary

This technical guide provides a comprehensive overview of **3-chloro-6-methyl-2-nitroaniline** (CAS No. 13852-53-4), a substituted nitroaniline of interest in synthetic organic chemistry. A critical point of clarification is its distinction from its more commonly cited isomer, 3-chloro-2-methyl-6-nitroaniline (CAS No. 51123-59-2). Publicly available, detailed experimental data for the title compound is notably scarce, positioning it as a specialty chemical with niche applications, likely as a building block in multi-step syntheses. This guide consolidates all available data, presents logical inferences on its chemical behavior based on first principles, and proposes a scientifically grounded, albeit theoretical, synthetic pathway. The objective is to provide researchers and drug development professionals with a foundational understanding of this compound's properties, potential reactivity, and safe handling requirements.

Chemical Identity and Isomeric Distinction

Accurate identification is paramount in chemical synthesis. **3-Chloro-6-methyl-2-nitroaniline** is a distinct chemical entity, and its structural properties dictate its reactivity.

Core Compound Identifiers

The fundamental identifiers for **3-chloro-6-methyl-2-nitroaniline** are summarized below. These data points are crucial for accurate sourcing, registration, and literature searches.

Identifier	Value
IUPAC Name	3-chloro-6-methyl-2-nitroaniline
CAS Number	13852-53-4[1]
Molecular Formula	C ₇ H ₇ ClN ₂ O ₂ [1]
Molecular Weight	186.60 g/mol [2]
Canonical SMILES	CC1=CC=C(Cl)C([O-])=C1N[1]
InChI	InChI=1S/C7H7ClN2O2/c1-4-2-3-5(8)7(6(4)9)10(11)12/h2-3H,9H2,1H3[1]
InChI Key	DKUCSJAKXOTDCM-UHFFFAOYSA-N[1]

Isomeric Differentiation

A significant source of confusion in the literature is the conflation of **3-chloro-6-methyl-2-nitroaniline** with its isomer, 3-chloro-2-methyl-6-nitroaniline. The relative positions of the methyl and nitro groups profoundly impact the molecule's electronic properties, steric hindrance, and subsequent reactivity. The diagram below illustrates this critical structural difference.

Caption: Structural comparison of the target compound and its common isomer.

Physicochemical Properties

Detailed experimental data for **3-chloro-6-methyl-2-nitroaniline** is not readily available in peer-reviewed literature. The information below is based on data from chemical suppliers and computational models.

Property	Value/Description	Source
Appearance	Light yellow to orange solid	Commercial Supplier
Purity	Typically $\geq 97\%$	[2]
Storage	Store at 2-8°C, sealed in a dry environment and protected from light.	[2]
Solubility	Expected to be soluble in polar organic solvents like methanol, chloroform, and ethyl acetate. Low solubility in water is predicted.	Inferred
Melting Point	Not specified in available literature.	-
Boiling Point	Not specified in available literature.	-

Synthesis and Mechanistic Rationale

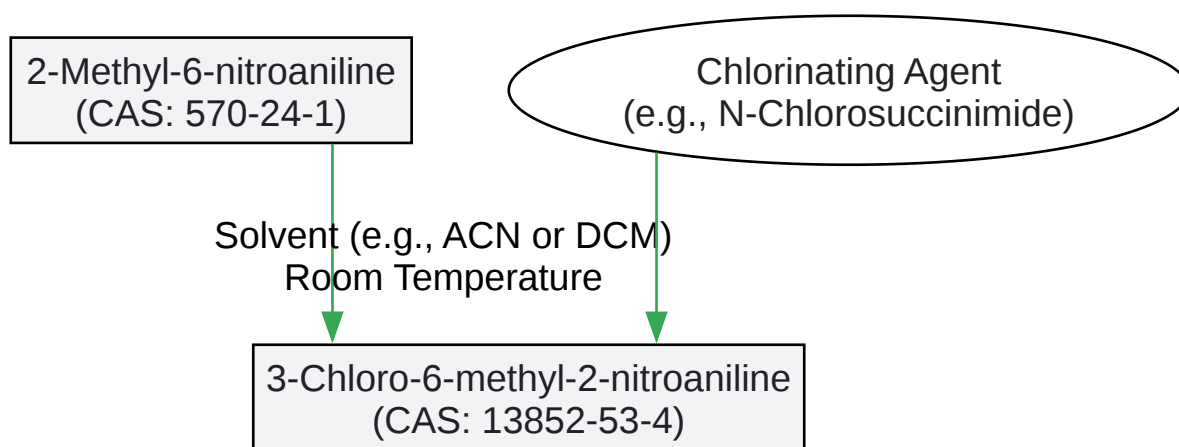
While a specific, validated protocol for the synthesis of **3-chloro-6-methyl-2-nitroaniline** is not published, a logical synthetic route can be proposed based on established principles of electrophilic aromatic substitution. The most plausible precursor is 2-methyl-6-nitroaniline.

Proposed Synthetic Pathway: Electrophilic Chlorination

The synthesis would involve the direct chlorination of 2-methyl-6-nitroaniline. The directing effects of the substituents on the aniline ring are key to the regioselectivity of this reaction.

- Amino Group (-NH₂): A powerful activating, ortho, para-director.
- Nitro Group (-NO₂): A strong deactivating, meta-director.
- Methyl Group (-CH₃): A weak activating, ortho, para-director.

In 2-methyl-6-nitroaniline, the positions ortho to the strongly activating amino group are C3 and C5. The C3 position is also meta to the deactivating nitro group, making it less electronically disfavored than other positions. The C5 position is para to the methyl group but also ortho to the nitro group. The powerful directing effect of the amino group is expected to dominate, favoring substitution at the C3 or C5 positions. Steric hindrance from the adjacent methyl group at C2 may slightly disfavor substitution at C3, but the electronic activation from the amino group at this position is significant. Therefore, chlorination at the C3 position is a highly probable outcome.



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Caption: Proposed synthesis of **3-chloro-6-methyl-2-nitroaniline**.

Experimental Protocol Considerations (Theoretical)

This protocol is a theoretical blueprint and requires laboratory optimization and validation.

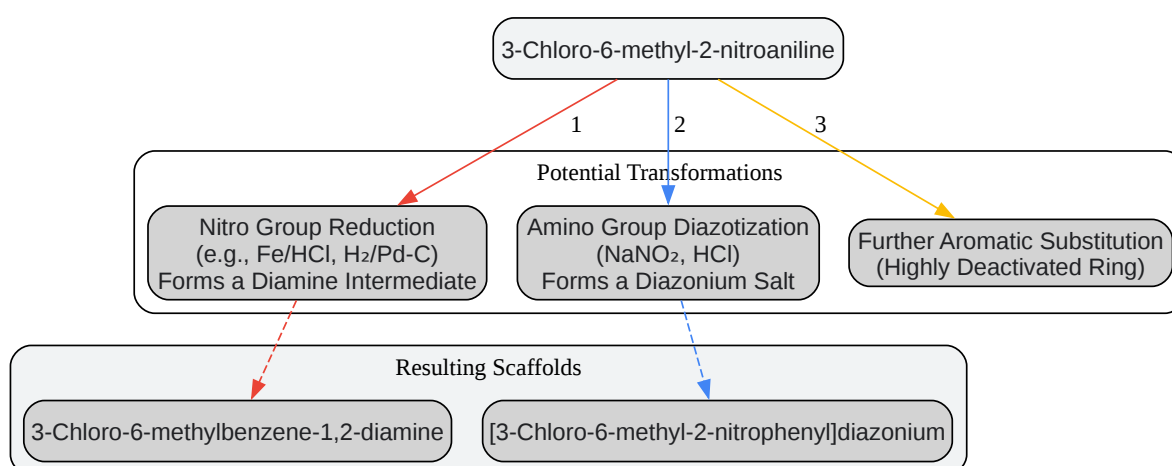
- **Dissolution:** Dissolve 2-methyl-6-nitroaniline (1.0 eq) in a suitable aprotic solvent, such as acetonitrile (ACN) or dichloromethane (DCM), in a round-bottom flask under an inert atmosphere (e.g., nitrogen).
- **Reagent Addition:** Cool the solution in an ice bath (0 °C). Add N-Chlorosuccinimide (NCS) (1.0-1.1 eq) portion-wise over 15-30 minutes, ensuring the temperature remains low. The use of NCS provides a milder, more controllable chlorination compared to chlorine gas^[3].
- **Reaction:** Allow the reaction to warm to room temperature and stir for 2-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or High-Performance Liquid

Chromatography (HPLC).

- **Workup:** Upon completion, quench the reaction with an aqueous solution of sodium thiosulfate. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the organic phase in vacuo. The resulting crude product should be purified by column chromatography on silica gel to isolate the desired 3-chloro isomer from other potential regioisomers.

Chemical Reactivity and Potential Applications

The utility of **3-chloro-6-methyl-2-nitroaniline** as a synthetic intermediate stems from the distinct reactivity of its three functional groups.



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Caption: Key reactive sites and potential transformations of the title compound.

- **Nitro Group Reduction:** The nitro group can be readily reduced to an amine using standard conditions (e.g., Fe/HCl, SnCl₂, or catalytic hydrogenation). This transformation yields 3-

chloro-6-methylbenzene-1,2-diamine, a valuable precursor for heterocyclic compounds like benzimidazoles, which are common scaffolds in medicinal chemistry.

- **Amino Group Diazotization:** The primary aromatic amine can be converted into a diazonium salt using sodium nitrite and a strong acid. This diazonium intermediate is highly versatile and can be used in Sandmeyer-type reactions to introduce a wide range of substituents (e.g., -OH, -CN, -Br, -I) or in azo-coupling reactions to form azo dyes.
- **Potential Applications:** While specific applications are not documented, its structure suggests it is a valuable intermediate. The corresponding diamine could be used in the synthesis of kinase inhibitors or other pharmacologically active agents. The applications of its isomer, 3-chloro-2-methyl-6-nitroaniline, as an intermediate for herbicides and pharmaceuticals like dasatinib, hint at similar potential for the title compound in agrochemical and drug discovery research.

Safety and Handling

As a nitroaromatic compound, **3-chloro-6-methyl-2-nitroaniline** requires careful handling. The following information is derived from supplier Safety Data Sheets (SDS).

Hazard Identification

Hazard Class	GHS Statement	Pictogram	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed[1]	GHS07	Warning[1]
Skin Irritation	H315: Causes skin irritation[1]	GHS07	Warning[1]
Eye Irritation	H319: Causes serious eye irritation[1]	GHS07	Warning[1]
STOT - Single Exposure	H335: May cause respiratory irritation[1]	GHS07	Warning[1]

Recommended Handling Protocol

This protocol constitutes a self-validating system for the safe handling of this and similar chemical reagents.

- Engineering Controls: Handle only within a certified chemical fume hood to prevent inhalation of dust or vapors. Ensure an eyewash station and safety shower are immediately accessible.
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear nitrile or neoprene gloves. Inspect gloves prior to use and dispose of them in accordance with laboratory regulations.
 - Eye Protection: Use chemical safety goggles and/or a full-face shield.
 - Skin and Body Protection: Wear a flame-retardant laboratory coat. Ensure skin is not exposed.
- Handling Procedures:
 - Avoid formation of dust and aerosols.
 - Do not breathe dust.
 - Avoid contact with skin, eyes, and clothing.
 - Wash hands thoroughly after handling.
 - Keep away from incompatible materials such as strong oxidizing agents.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, following the supplier's recommendation of 2-8°C.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

Conclusion and Future Work

3-Chloro-6-methyl-2-nitroaniline is a specialty chemical intermediate whose full potential is yet to be documented in mainstream chemical literature. This guide has established its precise chemical identity, distinguished it from its common isomer, and provided a robust, albeit theoretical, framework for its synthesis, reactivity, and safe handling. The primary challenge for researchers is the lack of published experimental data. Future work should focus on the validation and optimization of the proposed synthetic route, full characterization of its physicochemical properties, and exploration of its utility in synthesizing novel compounds for pharmaceutical and material science applications.

References

- Guan, B. (2012). Regioselective chlorination and bromination of unprotected anilines under mild conditions using copper halides in ionic liquids. *Molecules*, 17(5), 5948-5958. Available at: [\[Link\]](#)
- Wang, L. et al. (2016). Synthesis technique of 2-methyl-6-nitroaniline. *Chinese Journal of Energetic Materials*, 24(1), 54-58. Available at: [\[Link\]](#)
- PubChem (n.d.). 2-Chloro-6-methyl-3-nitroaniline. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Zhang, Y. et al. (2021). An intensified chlorination process of 4-nitroaniline in a liquid–liquid microflow system. *Reaction Chemistry & Engineering*, 6(8), 1431-1438. Available at: [\[Link\]](#)

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Sources

- [1. 3-Chloro-2-nitroaniline | C₆H₅ClN₂O₂ | CID 101068 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. 3-methyl-2-nitroaniline | CAS#:601-87-6 | Chemsrcc \[chemsrc.com\]](#)

- [3. An intensified chlorination process of 4-nitroaniline in a liquid–liquid microflow system - Reaction Chemistry & Engineering \(RSC Publishing\) \[pubs.rsc.org\]](#)
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